

Application Notes and Protocols: 3-Acetamido-4-methyl-2-nitrobenzoic acid

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Compound of Interest

Compound Name: 3-Acetamido-4-methyl-2-nitrobenzoic acid

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For Researchers, Scientists, and Drug Development Professionals

This document provides detailed information on **3-Acetamido-4-methyl-2-nitrobenzoic acid**, a valuable building block in organic synthesis and medicinal chemistry.^[1] It includes key data, a detailed experimental protocol for its synthesis, and potential research applications.

Compound Data

A summary of the key quantitative data for **3-Acetamido-4-methyl-2-nitrobenzoic acid** is presented below.

Property	Value
IUPAC Name	3-acetamido-4-methyl-2-nitrobenzoic acid
CAS Number	7356-52-7
Molecular Formula	C ₁₀ H ₁₀ N ₂ O ₅ [2]
Molecular Weight	238.20 g/mol [2]
Purity	≥97% (commercially available)[2]
Appearance	Off-white to yellow solid
Storage	Store at room temperature, sealed in a dry environment.[2][3]

Experimental Protocols

The following section details a plausible synthetic route for the preparation of **3-Acetamido-4-methyl-2-nitrobenzoic acid**. The protocol is based on the nitration of 3-acetamido-4-methylbenzoic acid, a common method for introducing a nitro group to an activated aromatic ring.

Synthesis of 3-Acetamido-4-methyl-2-nitrobenzoic acid via Nitration

This protocol describes the nitration of 3-acetamido-4-methylbenzoic acid using a mixture of nitric acid and sulfuric acid.

Materials:

- 3-acetamido-4-methylbenzoic acid
- Concentrated sulfuric acid (98%)
- Concentrated nitric acid (70%)
- Ice

- Distilled water
- Ethanol (for recrystallization)

Equipment:

- Round-bottom flask
- Magnetic stirrer and stir bar
- Dropping funnel
- Ice bath
- Buchner funnel and flask
- Filter paper
- Beakers
- Standard laboratory glassware

Procedure:

- **Reaction Setup:** In a round-bottom flask, carefully add 10 mL of concentrated sulfuric acid. Place the flask in an ice bath and begin stirring.
- **Addition of Starting Material:** Once the sulfuric acid is cooled to 0-5 °C, slowly add 2.0 g of 3-acetamido-4-methylbenzoic acid in small portions, ensuring the temperature remains below 10 °C. Stir the mixture until the starting material is completely dissolved.
- **Preparation of Nitrating Mixture:** In a separate beaker, prepare the nitrating mixture by slowly adding 1.5 mL of concentrated nitric acid to 3.0 mL of concentrated sulfuric acid, while cooling in an ice bath.
- **Nitration Reaction:** Slowly add the prepared nitrating mixture dropwise to the solution of the starting material using a dropping funnel. Maintain the reaction temperature between 0-5 °C throughout the addition.

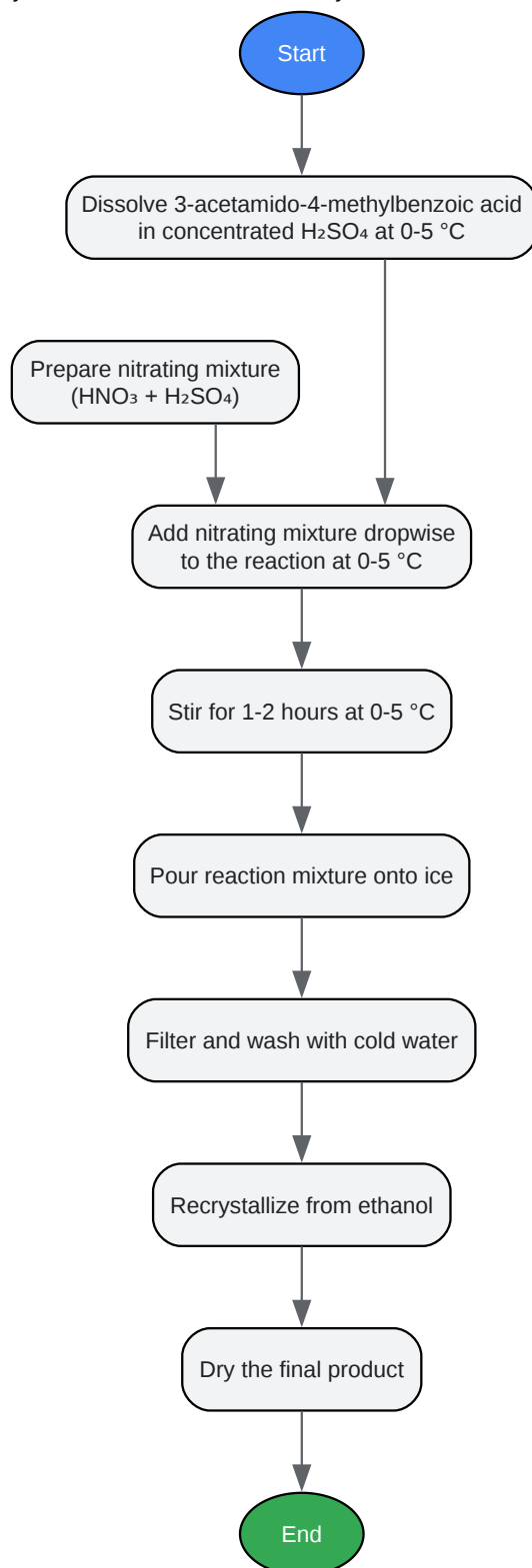
- **Reaction Monitoring:** After the addition is complete, allow the reaction mixture to stir at 0-5 °C for an additional 1-2 hours. The progress of the reaction can be monitored by thin-layer chromatography (TLC).
- **Work-up:** Carefully pour the reaction mixture onto 50 g of crushed ice with stirring. A precipitate should form.
- **Isolation of Product:** Collect the solid product by vacuum filtration using a Buchner funnel. Wash the solid thoroughly with cold water to remove any residual acid.
- **Purification:** Recrystallize the crude product from a suitable solvent, such as ethanol, to obtain the purified **3-Acetamido-4-methyl-2-nitrobenzoic acid**.
- **Drying:** Dry the purified product in a vacuum oven.

Visualizations

Experimental Workflow

The following diagram illustrates the key steps in the synthesis of **3-Acetamido-4-methyl-2-nitrobenzoic acid**.

Synthesis of 3-Acetamido-4-methyl-2-nitrobenzoic acid



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Caption: Workflow for the synthesis of **3-Acetamido-4-methyl-2-nitrobenzoic acid**.

Applications in Research and Development

3-Acetamido-4-methyl-2-nitrobenzoic acid is a versatile intermediate with multiple reactive sites, making it a valuable starting material for the synthesis of more complex molecules.^[1] Its applications are primarily in the fields of medicinal chemistry and materials science.

- **Pharmaceutical Synthesis:** This compound serves as a key building block for the synthesis of various heterocyclic compounds, which are scaffolds for many biologically active molecules. The presence of the carboxylic acid, acetamido, and nitro groups allows for a variety of chemical transformations. For instance, the nitro group can be reduced to an amine, which can then be used in cyclization reactions to form nitrogen-containing heterocycles. The carboxylic acid can be converted to esters or amides, further diversifying the potential derivatives.
- **Intermediate for Drug Candidates:** While specific drug names containing this exact fragment are not widely published in readily available literature, related nitrobenzoic acid derivatives are known intermediates in the synthesis of pharmaceuticals, such as antihypertensive drugs.^[4] The structural motifs present in **3-Acetamido-4-methyl-2-nitrobenzoic acid** are of interest to medicinal chemists for designing novel therapeutic agents.
- **Materials Science:** Nitroaromatic compounds can be used as precursors for dyes and pigments. The functional groups on this molecule could be modified to create new chromophores with specific properties.

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- To cite this document: BenchChem. [Application Notes and Protocols: 3-Acetamido-4-methyl-2-nitrobenzoic acid]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b112955#reaction-conditions-for-3-acetamido-4-methyl-2-nitrobenzoic-acid]

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